

Essential Safety and Logistical Information for Handling Voriconazole-d3

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Compound of Interest

Compound Name: Voriconazole-d3

Cat. No.: B562635

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Voriconazole-d3**, a deuterated internal standard for the antifungal agent Voriconazole. The following procedural guidance is based on available Safety Data Sheets (SDS) and general best practices for handling hazardous pharmaceutical compounds.

Hazard Identification and Classification

Voriconazole-d3 is classified as a hazardous substance with multiple health and environmental risks.

Hazard Class	GHS Classification	Description
Acute Toxicity	Oral: Category 3	Toxic if swallowed.
Carcinogenicity	Category 2	Suspected of causing cancer.
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child. ^[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to the liver through prolonged or repeated oral exposure.
Aquatic Hazard	Acute: Category 1, Chronic: Category 1	Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

Given the hazardous nature of **Voriconazole-d3**, appropriate personal protective equipment must be worn at all times to minimize exposure. This is especially critical when handling the powdered form of the compound.

PPE Category	Solid Form (Powder)	Solution
Hand Protection	Double-gloving with chemotherapy-rated, powder-free nitrile or neoprene gloves is recommended.[2][3]	A single pair of chemotherapy-rated, powder-free nitrile or neoprene gloves.
Eye Protection	Chemical safety goggles or a face shield.[2]	Chemical safety glasses with side shields.
Respiratory Protection	An N95 or higher-rated respirator is necessary to prevent inhalation of fine particles.[4][5]	Generally not required if handled in a well-ventilated area or a chemical fume hood.
Body Protection	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [2][3]	A standard laboratory coat.
Footwear	Closed-toe shoes. Shoe covers should be considered if there is a risk of significant spills.[2]	Closed-toe shoes.

Handling and Engineering Controls

Proper handling procedures and engineering controls are crucial to creating a safe laboratory environment.

Control Measure	Specification
Ventilation	All handling of powdered Voriconazole-d3 should be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure. [6]
Weighing	Use a balance with a draft shield or conduct weighing within a containment enclosure.
General Handling	Avoid the formation of dust and aerosols. [7] Minimize contact with skin and eyes. [7]
Hygiene	Wash hands thoroughly with soap and water after handling, even if gloves were worn. [8] Do not eat, drink, or smoke in areas where the compound is handled. [3]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action must be taken.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[7]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[7][9]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]
Spill (Solid)	Evacuate the area. Wear appropriate PPE. Gently cover the spill with a damp cloth or use a HEPA-filtered vacuum to avoid raising dust.[8][9] Collect the material into a sealed, labeled container for hazardous waste disposal.[8]
Spill (Solution)	Absorb the spill with an inert material (e.g., vermiculite, sand). Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

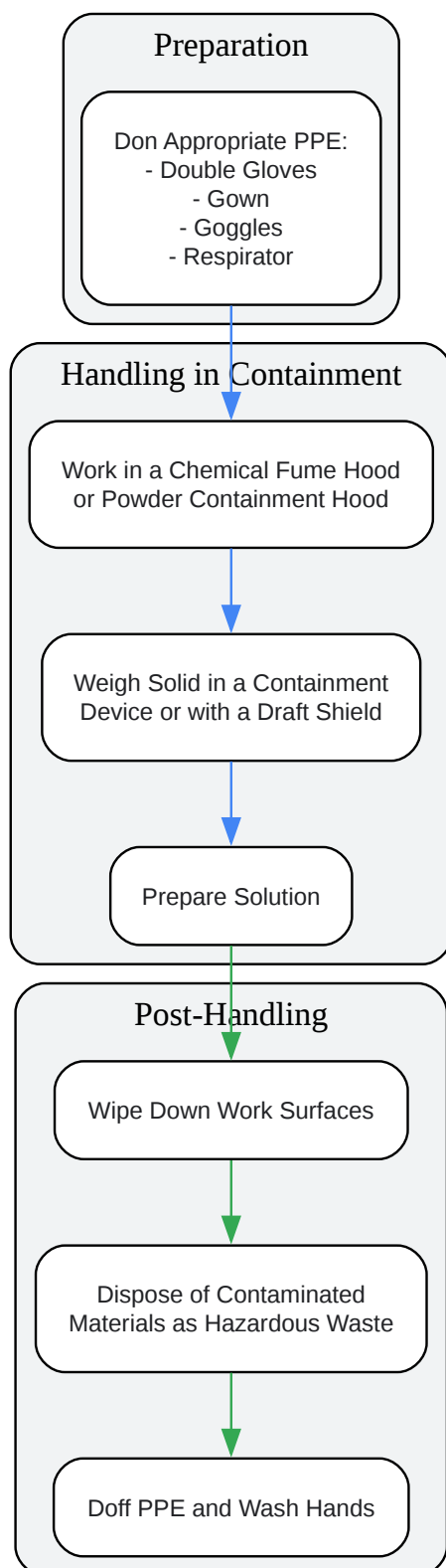
Storage and Disposal Plan

Proper storage and disposal are critical to prevent environmental contamination and ensure laboratory safety.

Aspect	Guideline
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. ^[4] Follow the storage temperature recommendations on the product insert.
Waste Identification	All materials contaminated with Voriconazole-d3, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.
Waste Segregation	Segregate Voriconazole-d3 waste from non-hazardous waste and other incompatible chemical waste streams.
Waste Containers	Use clearly labeled, sealed, and leak-proof containers for hazardous waste. ^[11] The label should include "Hazardous Waste" and the chemical name. ^[11]
Disposal Method	Disposal must be carried out through a licensed hazardous waste disposal company, typically via incineration. ^[11] Do not dispose of down the drain or in regular trash. ^[11]

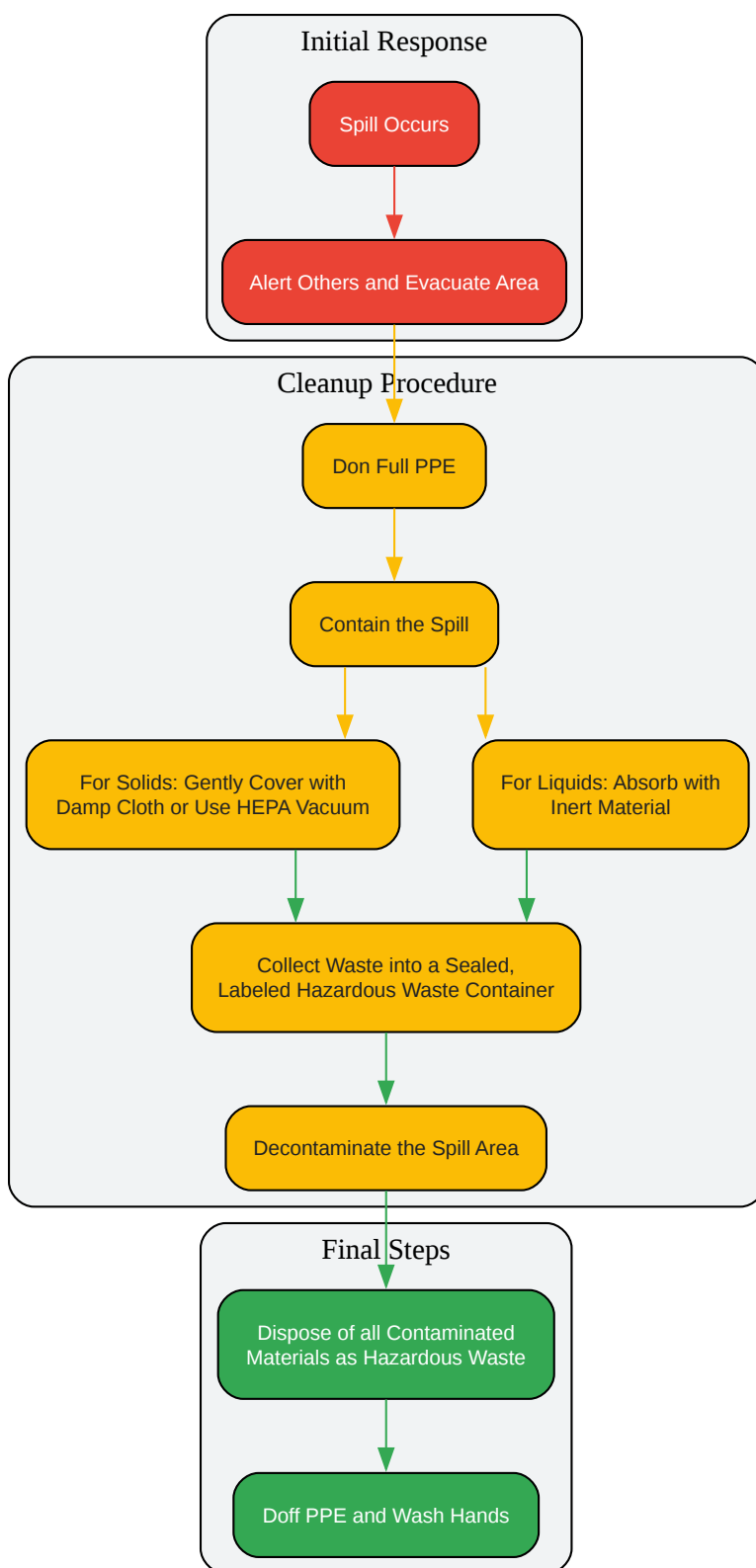
Visualized Workflows

To further clarify the procedural steps for handling **Voriconazole-d3**, the following diagrams illustrate the recommended workflows for handling the solid compound and managing a spill.



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Caption: Workflow for Handling Solid **Voriconazole-d3**.



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Caption: Spill Response Plan for **Voriconazole-d3**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Voriconazole-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b562635#personal-protective-equipment-for-handling-voriconazole-d3>]

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